

Phenamil methanesulfonate solubility issues in aqueous media

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Compound of Interest

Compound Name: Phenamil methanesulfonate

Cat. No.: B2493377

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Phenamil Methanesulfonate Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **phenamil methanesulfonate**, focusing on its solubility challenges in aqueous media.

Frequently Asked Questions (FAQs)

Q1: What is **phenamil methanesulfonate** and what are its primary research applications?

Phenamil methanesulfonate is an amiloride analog and a potent inhibitor of several ion channels.^{[1][2]} It is known to be a more potent and less reversible blocker of the epithelial sodium channel (ENaC) compared to amiloride, with an IC₅₀ of 400 nM.^[1] It also inhibits the transient receptor potential polycystin-3 (TRPP3) channel and acid-sensing ion channels (ASICs).^[1] Due to its activity, it is used in research related to cystic fibrosis, bone repair through activation of the Bone Morphogenetic Protein (BMP) signaling pathway, and pulmonary hypertension.^{[1][3]}

Q2: I'm having trouble dissolving **phenamil methanesulfonate** in my aqueous buffer. Is it soluble in water?

Phenamil methanesulfonate is sparingly soluble in aqueous buffers and is generally considered insoluble in water.[4][5] Direct dissolution in aqueous media is not recommended and will likely result in poor solubility and inaccurate concentrations.

Q3: What is the recommended procedure for preparing aqueous solutions of **phenamil methanesulfonate**?

To achieve the best results when preparing aqueous solutions, it is recommended to first dissolve the **phenamil methanesulfonate** solid in an organic solvent like Dimethyl sulfoxide (DMSO).[4] Once fully dissolved in DMSO, this stock solution can then be diluted with your aqueous buffer of choice, such as PBS (pH 7.2), to the desired final concentration.[4]

Q4: How stable are aqueous solutions of **phenamil methanesulfonate**?

Aqueous solutions of **phenamil methanesulfonate** are not very stable. It is highly recommended to prepare these solutions fresh on the day of use.[4] Storing aqueous solutions for more than one day is not advised as it may lead to precipitation and degradation of the compound.[4] Stock solutions in DMSO, when stored under nitrogen at -20°C or -80°C, are more stable, with a shelf life of one to six months.[1][6]

Q5: Are there any alternative solvents I can use if I want to avoid DMSO?

While DMSO is the most commonly recommended solvent, **phenamil methanesulfonate** is also soluble in dimethylformamide, although to a lesser extent (~0.1 mg/ml).[4] Another alternative for achieving aqueous solubility is to use a 45% (w/v) aqueous solution of 2-hydroxypropyl- β -cyclodextrin, in which **phenamil methanesulfonate** has a solubility of 2.5 mg/mL.[3][5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms when diluting the DMSO stock solution into an aqueous buffer.	The final concentration in the aqueous buffer is too high, exceeding the solubility limit.	<ul style="list-style-type: none">- Decrease the final concentration of phenamil methanesulfonate in your working solution.- Increase the percentage of DMSO in the final solution (be mindful of the DMSO tolerance of your experimental system).- Consider using a different buffer system or adding a solubilizing agent like 2-hydroxypropyl-β-cyclodextrin.
Inconsistent experimental results.	<ul style="list-style-type: none">- Incomplete dissolution of the compound.- Degradation of the compound in an improperly stored aqueous solution.	<ul style="list-style-type: none">- Ensure the compound is fully dissolved in DMSO before diluting. Gentle warming or sonication may aid dissolution in DMSO.[1][3][5]- Always prepare fresh aqueous working solutions from a DMSO stock on the day of the experiment.[4]- Store the solid compound and DMSO stock solutions at the recommended temperature (-20°C).[4][6]
Difficulty dissolving the solid compound in DMSO.	The concentration is too high for the volume of DMSO used.	<ul style="list-style-type: none">- Increase the volume of DMSO to prepare a more dilute stock solution. The solubility in DMSO is reported to be at least 5 mg/mL with warming and can be as high as 25 mg/mL with sonication.[1]

Quantitative Solubility Data

Solvent	Solubility	Reference(s)
DMSO	≥5 mg/mL (with warming)	[3][5]
DMSO	~1 mg/mL	[4]
DMSO	>15 mg/mL	[7]
DMSO	25 mg/mL (with ultrasonic)	[1]
Dimethylformamide	~0.1 mg/mL	[4]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[4]
45% (w/v) aq 2-hydroxypropyl-β-cyclodextrin	2.5 mg/mL	[3][5]
Water	Insoluble	[5]
0.1 M HCl	Insoluble	[5]

Experimental Protocols

Protocol for Preparation of a **Phenamil Methanesulfonate** Stock Solution in DMSO

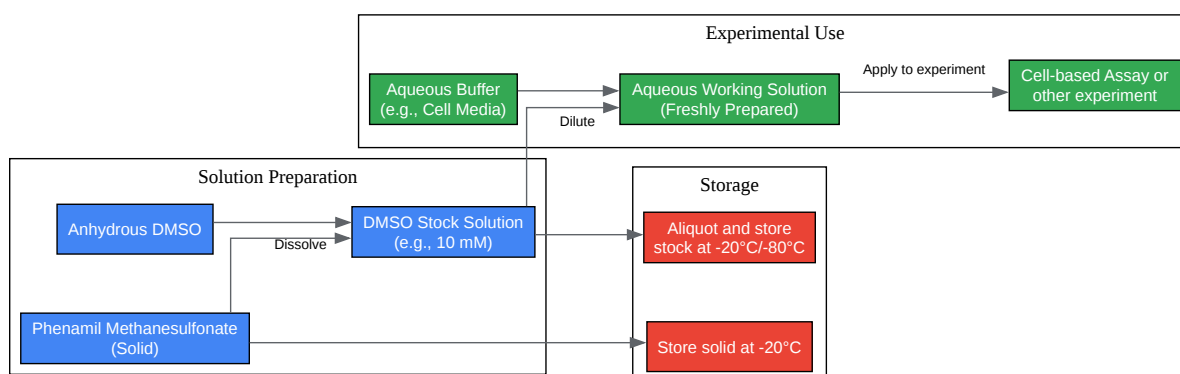
- Materials:
 - Phenamil methanesulfonate** (solid)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Weigh the desired amount of **phenamil methanesulfonate** solid in a sterile container.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to the calculated mass of **phenamil methanesulfonate**).

3. Vortex the solution until the solid is completely dissolved. If necessary, gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution.[\[1\]](#)
4. Visually inspect the solution to ensure there are no visible particles.
5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -20°C for up to one month or at -80°C for up to six months, preferably under an inert gas like nitrogen.[\[1\]](#)[\[6\]](#)

Protocol for Preparation of an Aqueous Working Solution

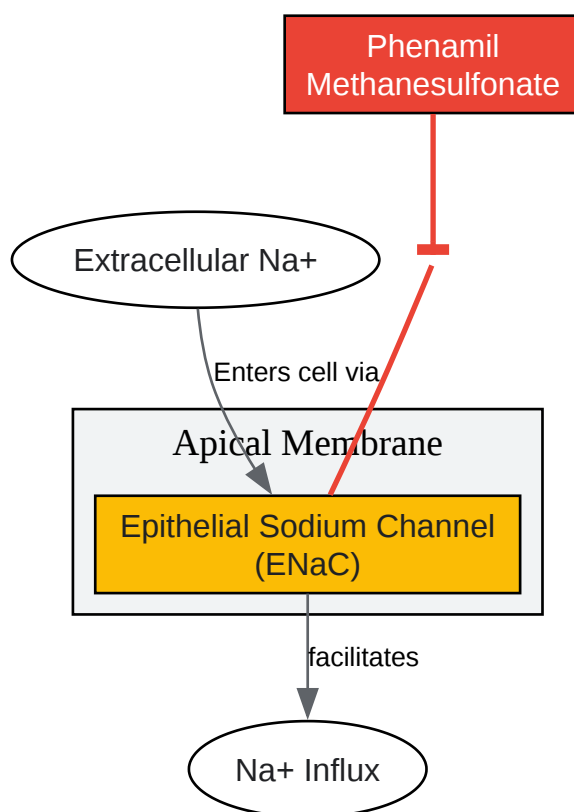
- Materials:
 - **Phenamil methanesulfonate** DMSO stock solution
 - Sterile aqueous buffer (e.g., PBS, cell culture medium)
 - Sterile tubes
- Procedure:
 1. On the day of the experiment, thaw an aliquot of the **phenamil methanesulfonate** DMSO stock solution.
 2. Calculate the volume of the stock solution needed to achieve the desired final concentration in your aqueous buffer.
 3. Add the calculated volume of the DMSO stock solution to the appropriate volume of the aqueous buffer.
 4. Mix thoroughly by gentle vortexing or inversion.
 5. Use the freshly prepared aqueous working solution immediately for your experiment. Do not store the aqueous solution.[\[4\]](#)

Visualizations



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Caption: Experimental workflow for preparing **phenamil methanesulfonate** solutions.



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